

4-tert-Butylphenylhydrazine hydrochloride molecular weight and formula

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Compound of Interest

| | |
|----------------|----------------------------------------------|
| Compound Name: | 4-tert-Butylphenylhydrazine hydrochloride |
| Cat. No.: | B151963 |

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Technical Guide: 4-tert-Butylphenylhydrazine Hydrochloride

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **4-tert-Butylphenylhydrazine hydrochloride**, focusing on its fundamental chemical properties.

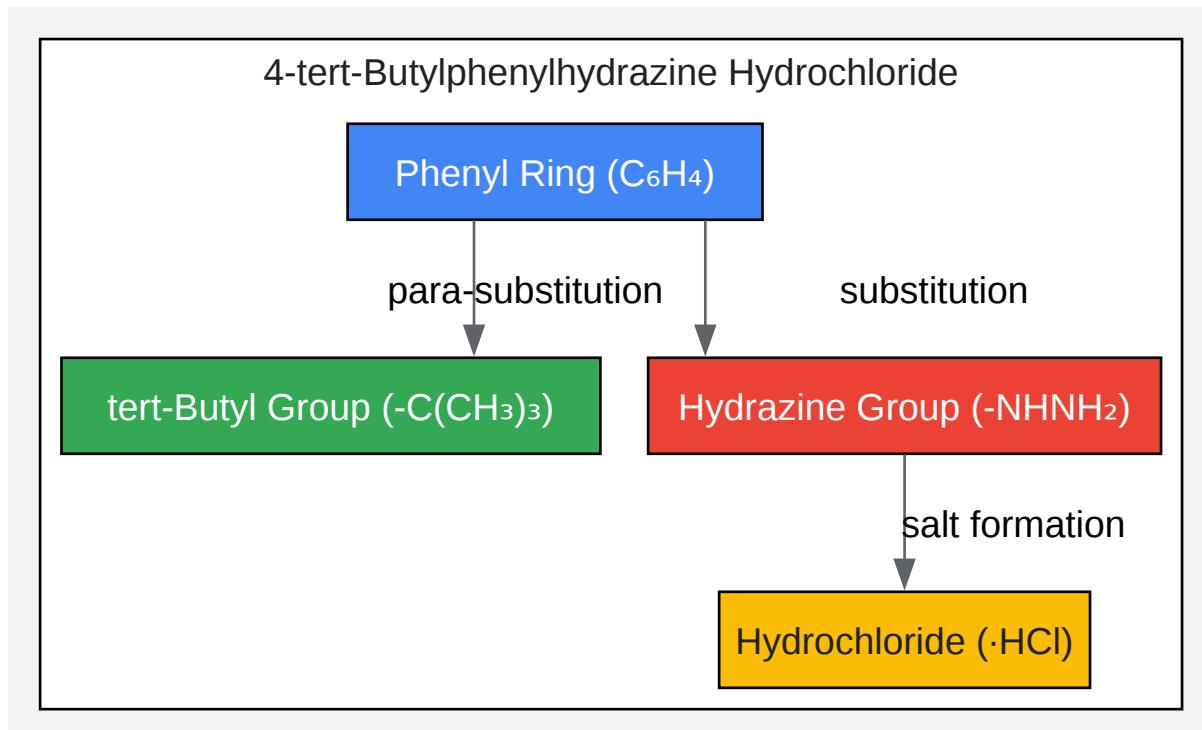
Core Chemical Properties

4-tert-Butylphenylhydrazine hydrochloride is an organic compound utilized as a chemical intermediate and synthetic precursor, for instance, in the synthesis of indoles.^[1] Its core quantitative data is summarized below.

| Property | Value | Source |
|-------------------|----------------------------------------------------------------------------------------|-----------------|
| Molecular Formula | C ₁₀ H ₁₇ ClN ₂ | [2][3][4] |
| Linear Formula | (CH ₃) ₃ CC ₆ H ₄ NHNH ₂ · HCl | [5] |
| Molecular Weight | 200.71 g/mol | [1][2][3][4][5] |
| CAS Number | 36600-66-5 / 128231-55-0 | [1][2][4][5] |
| Melting Point | 212-216 °C (decomposes) | [2][3][6] |

Structural and Logical Representation

The structure of **4-tert-Butylphenylhydrazine hydrochloride** consists of a central phenyl ring substituted with a tert-butyl group and a hydrazine group. The hydrochloride salt is formed at the hydrazine moiety. The logical relationship between these components is illustrated below.



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Molecular Component Relationship Diagram

Methodological Considerations

Experimental Protocols: Detailed experimental protocols are context-dependent and are determined by the specific application of **4-tert-Butylphenylhydrazine hydrochloride**. For instance, its use in Fischer indole synthesis would follow a distinct protocol involving a ketone or aldehyde under acidic conditions. Generic protocols for handling and storage are dictated by its safety profile, which includes warnings for skin, eye, and respiratory irritation.^[7] Standard laboratory procedures for handling solid organic compounds should be followed.

Signaling Pathways: As a synthetic organic chemical, **4-tert-Butylphenylhydrazine hydrochloride** does not possess inherent biological signaling pathways. Its role in a biological

context would be as a precursor to or a component of a pharmacologically active molecule, which would then interact with specific biological targets. The compound itself is not a signaling molecule.

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References

- 1. (4-(tert-Butyl)phenyl)hydrazine hydrochloride | 128231-55-0 | FB43533 [biosynth.com]
- 2. 36600-66-5[4-tert-Butylphenylhydrazine monohydrochloride 95%]- Jizhi Biochemical [acmec.com.cn]
- 3. chembk.com [chembk.com]
- 4. 4-Tert-butylphenylhydrazine hydrochloride | C10H17CIN2 | CID 16217458 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-叔丁基苯肼 单盐酸盐 | Sigma-Aldrich [sigmaaldrich.com]
- 6. chembk.com [chembk.com]
- 7. [4-(tert-Butyl)phenyl]hydrazine Hydrochloride | 128231-55-0 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
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